

An In-depth Technical Guide to the Molecular Weight of Ethyl Methacrylate

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Compound of Interest

Compound Name: Ethyl methacrylate

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This technical guide provides a comprehensive overview of the molecular weight of **ethyl methacrylate**, a crucial parameter for researchers, scientists, and professionals in drug development. This document outlines its physicochemical properties, experimental protocols for molecular weight determination, and visual representations of its chemical context and analytical workflows.

Physicochemical Properties of Ethyl Methacrylate

Ethyl methacrylate (EMA) is an organic compound with the chemical formula $C_6H_{10}O_2$.^{[1][2][3][4]} It is a colorless liquid and a common monomer used in the preparation of acrylate polymers.^{[1][5]} The molecular weight and other key physical properties of **ethyl methacrylate** are summarized in the table below.

Property	Value	Reference
Molecular Weight	114.14 g/mol	[2][6]
Molar Mass	114.144 g·mol ⁻¹	[1]
Chemical Formula	C6H10O2	[1][4]
CAS Number	97-63-2	[4]
Appearance	Colorless liquid	[1][3]
Density	0.9135 g/cm ³	[1]
Boiling Point	117 °C (243 °F; 390 K)	[1]
Melting Point	-75 °C	[2]
Solubility in water	5.1 g/L	
Synonyms	Ethyl 2-methyl-2-propenoate, Methacrylic acid ethyl ester	[5][7]

Experimental Determination of Molecular Weight

The molecular weight of a volatile compound like **ethyl methacrylate** can be accurately determined using Gas Chromatography-Mass Spectrometry (GC-MS).[4] This powerful analytical technique combines the separation capabilities of gas chromatography with the detection power of mass spectrometry to identify and quantify substances within a sample.[4]

Principle of Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS analysis involves two main stages. First, the gas chromatograph separates the components of a sample mixture. The separated components then enter the mass spectrometer, which ionizes the molecules and separates the resulting ions based on their mass-to-charge ratio (m/z).[3] The mass spectrum produced provides a molecular fingerprint of the compound, from which its molecular weight can be determined.

Detailed Experimental Protocol for GC-MS Analysis

The following protocol outlines a general procedure for determining the molecular weight of **ethyl methacrylate** using GC-MS.

2.2.1. Sample Preparation

- **Standard Solution Preparation:** Prepare a standard solution of **ethyl methacrylate** at a concentration of approximately 100 µg/mL in a volatile organic solvent such as dichloromethane or hexane.
- **Sample Dilution:** If analyzing an unknown sample, dilute it in the same solvent to fall within the calibration range of the instrument.
- **Vial Transfer:** Transfer the prepared solutions into 2 mL autosampler vials with screw caps and septa.

2.2.2. GC-MS Instrumentation and Parameters

- **Gas Chromatograph:** Agilent 7890B GC or equivalent.
- **Mass Spectrometer:** Agilent 5977A MSD or equivalent.
- **Column:** A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is suitable for the separation of volatile compounds.
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.
- **Injection Mode:** Splitless injection is often preferred for trace analysis to ensure the entire sample volume enters the column.
- **Injector Temperature:** 250°C to ensure rapid volatilization of the sample.
- **Oven Temperature Program:**
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: Increase to 200°C at a rate of 10°C/min.
 - Final hold: Hold at 200°C for 2 minutes.

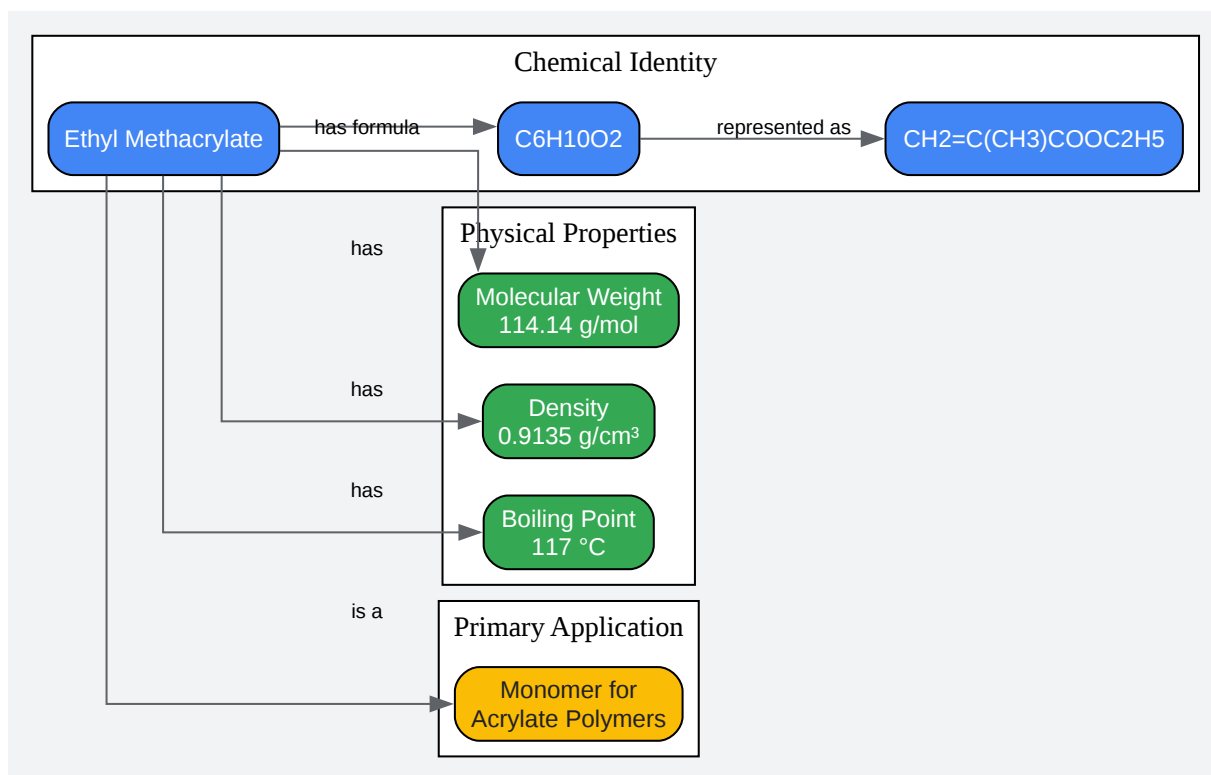
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 350. This range will cover the molecular ion and major fragments of **ethyl methacrylate**.
 - Source Temperature: 230°C.
 - Transfer Line Temperature: 280°C.

2.2.3. Data Acquisition and Analysis

- Injection: Inject 1 μL of the prepared sample into the GC-MS system.
- Data Acquisition: Acquire the data in full scan mode to obtain the complete mass spectrum of the eluting compounds.
- Data Analysis:
 - Identify the peak corresponding to **ethyl methacrylate** based on its retention time.
 - Examine the mass spectrum of this peak. The molecular ion peak (M^+), which represents the intact molecule with one electron removed, will correspond to the molecular weight of the compound. For **ethyl methacrylate**, this will be observed at an m/z of 114.
 - The fragmentation pattern can be compared to a library of known spectra (e.g., NIST) for confirmation.

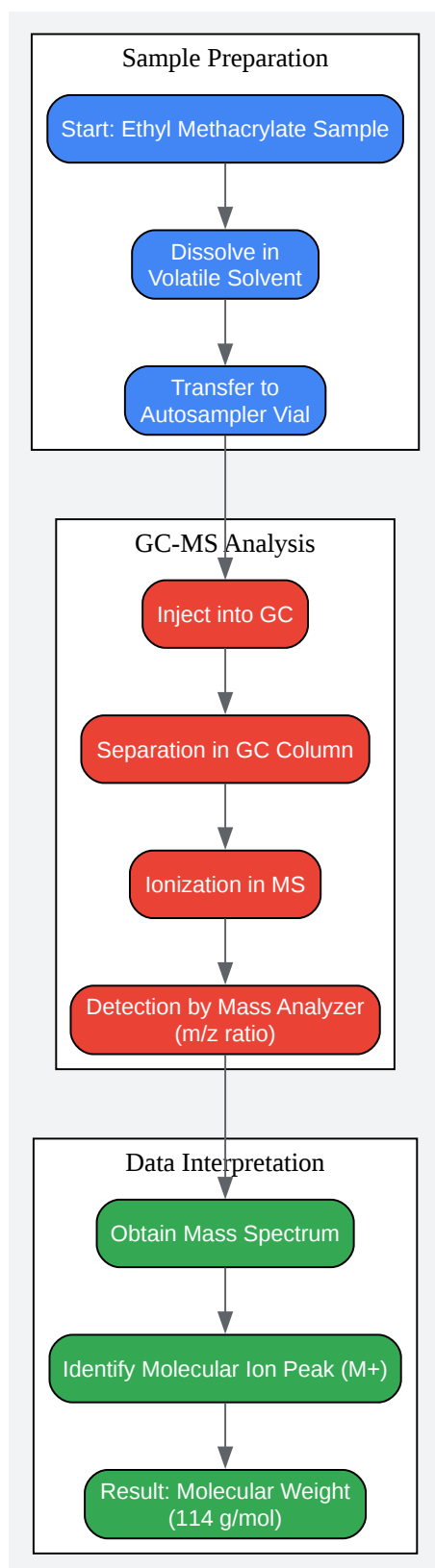
Visualizations

The following diagrams illustrate the chemical context and analytical workflow related to **ethyl methacrylate**.



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Caption: Chemical and physical properties of **Ethyl Methacrylate**.



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Caption: Workflow for molecular weight determination by GC-MS.

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